Application Note: Strategic Utilization of 2-Amino-4-methoxybenzenethiol in Medicinal Chemistry

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Compound of Interest	
Compound Name:	*2-Amino-4-methoxybenzenethiol*
CAS No.:	*14482-32-7*
Cat. No.:	*B1266704*

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Executive Summary

2-Amino-4-methoxybenzenethiol (CAS: 14482-32-7) is a high-value heterocyclic precursor used primarily for the synthesis of 5-substituted benzothiazoles and 1,5-benzothiazepines.[1][2] Unlike its isomer 2-amino-5-methoxybenzenethiol (which yields 6-substituted benzothiazoles), this scaffold provides access to the 5-methoxy regioisomer series, a chemical space often explored to modulate metabolic stability and electronic properties in kinase inhibitors, antitumor agents, and CNS-active drugs.[1][2]

This guide details the synthetic utility, handling protocols, and medicinal chemistry applications of **2-amino-4-methoxybenzenethiol**, designed to ensure reproducibility and high yield in drug discovery workflows.

Chemical Identity & Regiochemical Significance[1][2]

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Understanding the regiochemistry of cyclization is critical for scaffold design. The position of the methoxy group on the starting thiol determines the substitution pattern of the final heterocycle.

- Compound: **2-Amino-4-methoxybenzenethiol**[1][2][3][4][5][6]
- Synonyms: 2-Amino-4-methoxythiophenol; 3-Amino-4-mercaptoanisole (based on anisole numbering)[1][2]
- CAS: 14482-32-7[1][2]
- Molecular Weight: 155.22 g/mol [1][2]
- Key Feature: The methoxy group is para to the thiol and meta to the amino group.

Regiochemistry of Cyclization

When condensed with a carbon electrophile (e.g., aldehyde, carboxylic acid), the ring closure involves the thiol (C1) and amino (C2) groups.

- Input: **2-Amino-4-methoxybenzenethiol**[1][2][3][4][5][6]
- Output:5-Methoxybenzothiazole derivatives.

> *Critical Note: Do not confuse with 2-amino-5-methoxybenzenethiol (derived from p-anisidine), which yields 6-methoxybenzothiazoles.[1][2] The 5-methoxy series derived from this protocol offers distinct structure-activity relationship (SAR) vectors, particularly for targeting hydrophobic pockets where the 6-position might be sterically restricted.[1][2]*

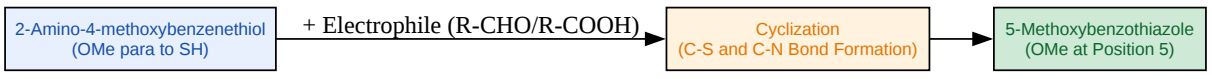

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Figure 1: Regiochemical outcome of cyclization.[1][2] The 4-methoxy substituent on the phenyl ring translates to the 5-position on the benzothiazole system.[1][2]

Synthetic Applications & Protocols

Synthesis of 2-Substituted-5-Methoxybenzothiazoles

This is the most common application, generating libraries of bioactive molecules.[1][2] The following protocol uses an oxidative condensation with aldehydes, favored for its mild conditions and high functional group tolerance.

Mechanism: Formation of a Schiff base (imine) followed by oxidative intramolecular cyclization.

Protocol A: Oxidative Condensation with Aldehydes

- Reagents: **2-Amino-4-methoxybenzenethiol** (1.0 equiv), Aryl/Alkyl Aldehyde (1.0 equiv), DMSO (Solvent/Oxidant).[2]
- Conditions: 80–100°C, 2–4 hours.

Step-by-Step Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve **2-amino-4-methoxybenzenethiol** (1.0 mmol, 155 mg) in DMSO (3 mL).
- Addition: Add the requisite aldehyde (1.0 mmol).
- Reaction: Heat the mixture to 80°C in an open vessel (air facilitates the oxidative step, though DMSO often acts as the oxidant). Monitor by TLC or LC-MS.[1][2]
  - Checkpoint: The intermediate Schiff base may be visible early in the reaction; disappearance of the thiol peak in LC-MS indicates completion.[2]
- Workup: Cool to room temperature. Pour the reaction mixture into crushed ice (20 g).
- Isolation: The product usually precipitates.[2] Filter the solid, wash copiously with water to remove DMSO, and dry under vacuum.

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- Purification: If necessary, recrystallize from ethanol or purify via silica gel flash chromatography (Hexane/EtOAc gradient).

Yield Expectation: 70–90% depending on the aldehyde stability.

Synthesis of 5-Methoxybenzothiazole-2-thiol

This derivative is a key intermediate for thio-ethers and vulcanization accelerators.[1][2]

Protocol B: Reaction with Carbon Disulfide[5]

- Reagents: **2-Amino-4-methoxybenzenethiol**, CS_2, KOH, Ethanol.[2]
- Conditions: Reflux, 6–12 hours.

Step-by-Step Procedure:

- Dissolve **2-amino-4-methoxybenzenethiol** (10 mmol) and KOH (20 mmol) in Ethanol (20 mL).
- Add CS_2 (15 mmol) dropwise (Caution: Exothermic, CS_2 is highly flammable).
- Reflux for 8 hours. Evolution of H_2S gas will occur (perform in a fume hood with a scrubber).
- Acidify with dilute HCl to precipitate the 5-methoxybenzothiazole-2-thiol.[1][2]
- Filter and recrystallize from ethanol.[2][7]

Medicinal Chemistry Applications

Biological Targets

Derivatives synthesized from this scaffold have demonstrated activity in the following areas:

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Therapeutic Area	Target Mechanism	Role of 5-OMe Group
Oncology	Antitumor (Breast/Ovarian lines)	Electron-donating group enhances π-stacking with DNA/protein targets; mimics methoxy groups in natural products.[1][2]
Antimicrobial	DNA Gyrase / DHPS inhibition	Increases lipophilicity for cell wall penetration; H-bond acceptor capability.[1][2]
CNS	Neuroprotection (Riluzole analogs)	Modulates sodium channel blockade; 5-OMe provides metabolic stability compared to unsubstituted rings.[1][2]

Case Study: Benzothiazepines

2-Amino-4-methoxybenzenethiol is a required building block for 8-methoxy-1,5-benzothiazepines (using standard numbering for the thiazepine system).[1][2] These fused tricyclic systems are potent CNS agents.[2]

- Reaction: Condensation with chalcones or benzylidene-1,3-diones.[1][2]
- Significance: The 5-methoxy thiol yields the 8-methoxy benzothiazepine, distinguishing it from the 7-methoxy isomer derived from the 5-methoxy thiol.[1][2] This positional isomerism is crucial for fine-tuning receptor binding affinity.[1][2]

Handling, Stability & Storage

Thiols are prone to oxidative dimerization to form disulfides (Ar-S-S-Ar), which can reduce yield and complicate purification.[1][2]

Storage Protocol

- Atmosphere: Store under Argon or Nitrogen.[2]
- Temperature: Refrigerate at 2–8°C.

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- Container: Amber glass vials with Teflon-lined caps to prevent photochemical oxidation.

Troubleshooting "Dead" Reactions

If reaction yields are low, check the purity of the starting thiol.

- Diagnosis: Run an LC-MS of the starting material.[1][2] A mass peak at 308-310 Da indicates the disulfide dimer (Dimer MW = 154 + 154 - 2H = 308).[1][2]
- Remediation: If the dimer is present, it can often be reduced in situ by adding Triphenylphosphine (PPh_3) or Dithiothreitol (DTT) (0.1–0.2 equiv) to the reaction mixture before adding the electrophile.

Visual Workflow

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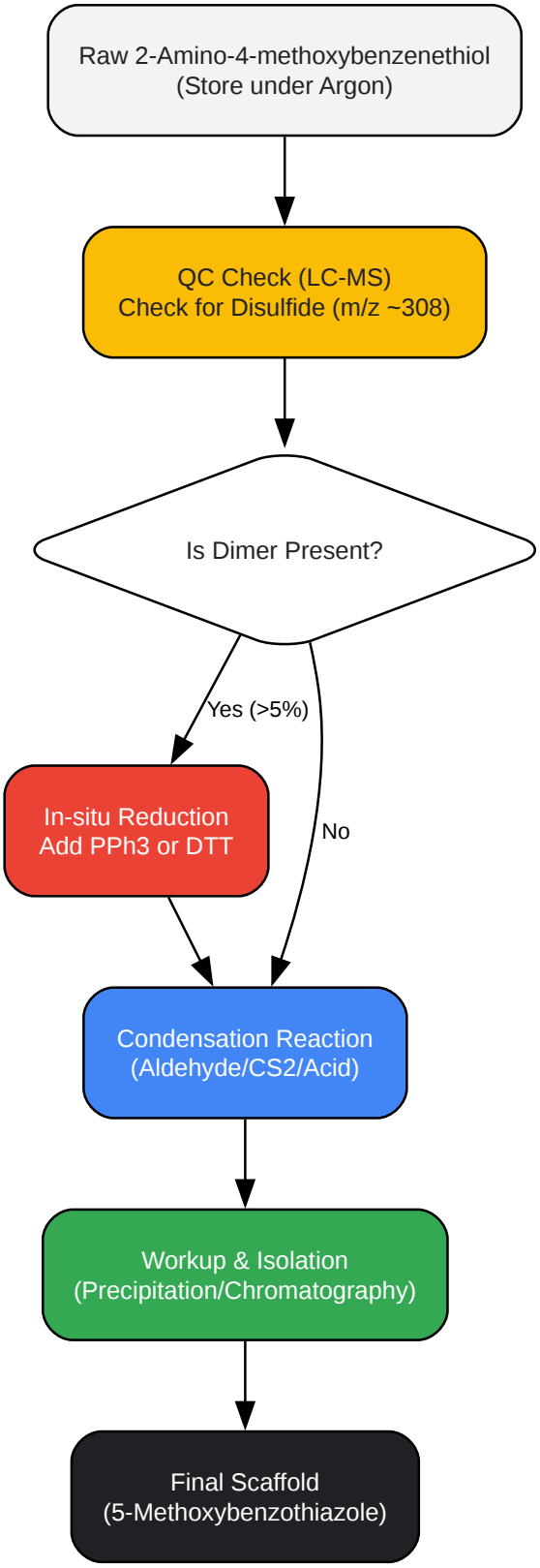

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Figure 2: Quality control and synthesis workflow for handling **2-amino-4-methoxybenzenethiol**.

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